

Mass spectrometry fragmentation pattern of 3-Heptanol

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Compound of Interest

Compound Name: 3-Heptanol

CAS No.: 40617-58-1

Cat. No.: B7771161

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Advanced Characterization of 3-Heptanol via EI-MS

Executive Summary

This technical guide details the electron ionization mass spectrometry (EI-MS) fragmentation profile of **3-Heptanol** (CAS: 589-82-2). In drug development and metabolic profiling, distinguishing secondary alcohol isomers is critical due to their distinct pharmacokinetics and biological activities.

The mass spectrum of **3-heptanol** is characterized by a dominant base peak at m/z 59, resulting from the

α -cleavage of the larger alkyl substituent (butyl group). This specific fragmentation pathway serves as the primary diagnostic marker, enabling unambiguous differentiation from its structural isomers, 2-heptanol (base peak m/z 45) and 4-heptanol (base peak m/z 73).

Molecular Profile & Physicochemical Properties

Before interpreting the spectral data, the structural constraints governing fragmentation must be defined.

Property	Specification	Relevance to MS
IUPAC Name	Heptan-3-ol	Secondary alcohol structure dictates -cleavage dominance.
Formula		MW = 116.20 Da.[1] Odd mass fragments suggest even electron ions.
Structure		Asymmetric branching at C3 creates two distinct cleavage pathways.
Exact Mass	116.1201	Reference for high-resolution MS (HRMS) validation.
Boiling Point	156.2 °C	Requires standard split/splitless injection temperatures (approx. 250°C).

Fragmentation Mechanism Analysis

The EI-MS spectrum of **3-heptanol** is governed by the stability of the resulting oxonium ions. The molecular ion (

, m/z 116) is typically weak or absent due to the lability of the C-C bonds adjacent to the hydroxyl group.

Primary Pathway: -Cleavage

Upon ionization (70 eV), the radical cation localizes on the oxygen atom. The primary fragmentation mechanism is

-cleavage, where the bond between the carbinol carbon (C3) and an adjacent alkyl group breaks.

The Stevenson's Rule Application: In the fragmentation of secondary alcohols, the loss of the larger alkyl radical is thermodynamically favored because the larger radical can better stabilize the unpaired electron through hyperconjugation and polarizability.

- Pathway A (Dominant): Loss of Butyl Group
 - Mechanism: Cleavage of the C3-C4 bond.
 - Neutral Loss: Butyl radical (C_4H_9), 57 Da).
 - Fragment Ion: Propionyl oxonium ion ($\text{C}_3\text{H}_5\text{O}^+$).
 - Calculation:
$$m/z = 114 - 57 = 57$$
 - Observation: m/z 59 is the Base Peak (100%).
- Pathway B (Minor): Loss of Ethyl Group
 - Mechanism: Cleavage of the C2-C3 bond.
 - Neutral Loss: Ethyl radical (C_2H_5), 29 Da).
 - Fragment Ion: Valeryl oxonium ion ($\text{C}_4\text{H}_7\text{O}^+$).
 - Calculation:
$$m/z = 114 - 29 = 85$$

- Observation: m/z 87 is observed at significant intensity (typically 10-30%) but is subordinate to m/z 59.

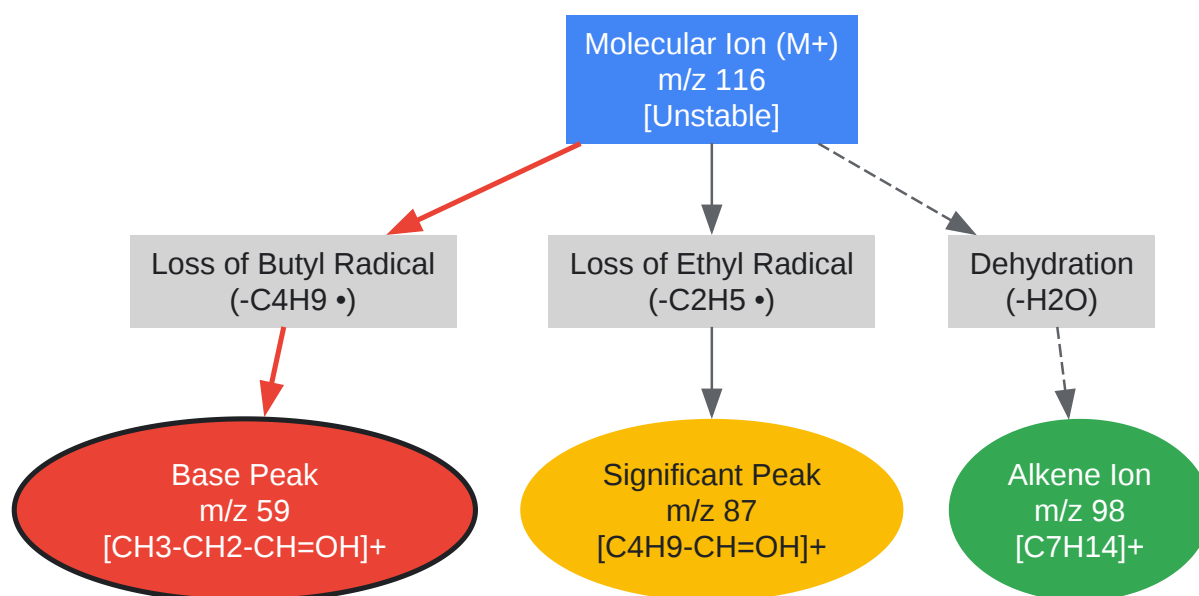
Secondary Pathway: Dehydration

Secondary alcohols frequently undergo thermal or ionization-induced dehydration.

- Mechanism: 1,2-elimination or 1,4-elimination of water ().
- Fragment Ion: Alkene radical cation ().
- Calculation: .
- Observation: A small peak at m/z 98 confirms the alcohol functionality. This ion subsequently fragments via alkene patterns (allylic cleavage).

Visualization of Fragmentation Pathways

The following diagram illustrates the competing pathways and the dominance of the m/z 59 ion.



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Figure 1: Mechanistic fragmentation tree of **3-Heptanol** showing the thermodynamic preference for the m/z 59 base peak.

Isomer Differentiation Strategy

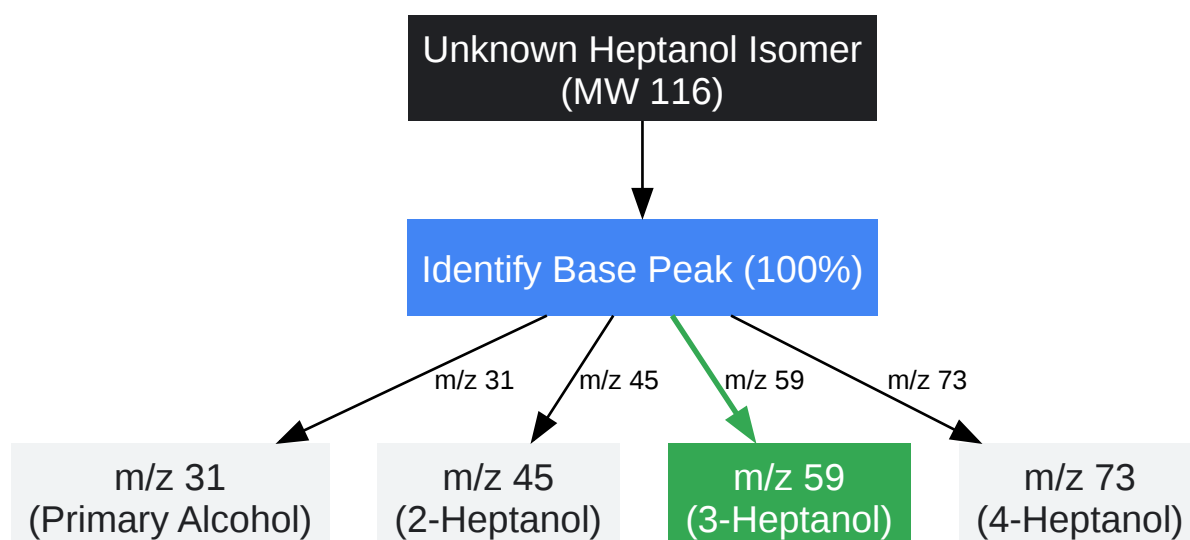
In a mixture analysis (e.g., metabolic degradation studies), **3-heptanol** must be distinguished from its positional isomers. The location of the hydroxyl group shifts the

-cleavage points, resulting in unique base peaks.

Isomer	Structure	Primary Loss (Radical)	Diagnostic Base Peak (m/z)	Secondary Peak
3-Heptanol		Butyl ()	59	87 (Loss of Ethyl)
2-Heptanol		Pentyl ()	45	101 (Loss of Methyl)
4-Heptanol		Propyl ()	73	73 (Symmetric)
1-Heptanol		Hexyl ()	31	41, 43, 55 (Alkene series)

Decision Logic for Identification

Use this logic flow to program automated spectral matching scripts.



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Figure 2: Diagnostic logic tree for rapid identification of heptanol isomers based on base peak analysis.

Experimental Protocol (Self-Validating)

To ensure reproducible spectra matching the reference data, the following GC-MS conditions are recommended.

Sample Preparation

- Solvent: Dilute **3-heptanol** in HPLC-grade Dichloromethane (DCM) or Hexane. Avoid Methanol to prevent solvent tailing masking early peaks.
- Concentration: 100 ppm (approx. 1 $\mu\text{L/mL}$).
- Derivatization (Optional): If peak tailing is observed due to silanol activity, derivatize with MSTFA to form the TMS-ether. Note: This shifts the mass spectrum (M^+ becomes 188).

Instrument Configuration (Agilent/Thermo Standard)

- Inlet: Split mode (20:1) @ 250°C.
- Column: DB-5ms or equivalent (30m x 0.25mm x 0.25 μm).

- Carrier Gas: Helium @ 1.0 mL/min (Constant Flow).
- Ion Source: Electron Ionization (EI) @ 70 eV.
- Source Temp: 230°C.
- Scan Range: m/z 35 – 350. (Start at 35 to capture air/water background without missing the m/z 45/59 region).

Quality Control (System Suitability)

- Tuning: Perform PFTBA autotune prior to run. m/z 69, 219, 502 must be within ± 0.2 Da.[\[2\]](#)
- Validation: Inject a standard alkane mix (C7-C10). **3-Heptanol** should elute between n-Heptane and n-Octane.

References

- NIST Mass Spectrometry Data Center. (2023). **3-Heptanol** Mass Spectrum. National Institute of Standards and Technology.[\[3\]](#)[\[4\]](#) [\[Link\]](#)
- LibreTexts Chemistry. (2024). Mass Spectrometry of Some Common Functional Groups - Alcohols and Alpha Cleavage. [\[Link\]](#)
- PubChem. (2025).[\[1\]](#) **3-Heptanol** Compound Summary. National Library of Medicine. [\[Link\]](#)
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Sources

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- [3. 3-Heptanol \[webbook.nist.gov\]](#)
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